

1H NMR Spectrum Analysis Guide: 2-Hydroxy-5-(3-thienyl)benzoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-5-(3-thienyl)benzoic acid

Cat. No.: B14011554

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Executive Summary & Structural Logic

This guide provides a definitive analysis of the 1H NMR spectrum for **2-Hydroxy-5-(3-thienyl)benzoic acid**. As a researcher, you are likely synthesizing this compound via a Suzuki-Miyaura cross-coupling of 5-bromosalicylic acid and 3-thiopheneboronic acid.

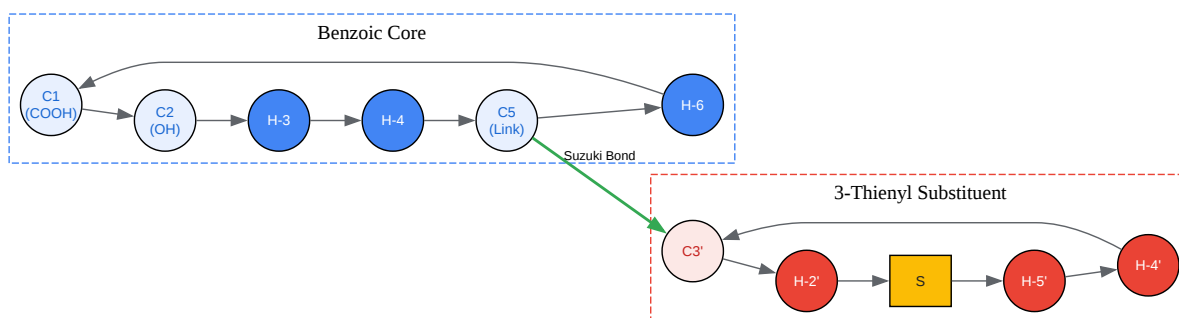
Unlike standard spectral databases that offer static images, this guide focuses on comparative validation. We analyze the product against its halogenated precursor to provide a self-validating workflow for confirming successful arylation.

The Structural Challenge

The molecule consists of two distinct aromatic systems linked by a single bond. The core challenge in NMR assignment is distinguishing the benzoic acid protons (H-3, H-4, H-6) from the thiophene protons (H-2', H-4', H-5'), as both resonate in the 7.0–8.2 ppm region.

Structural Numbering & Logic[1]

- Benzoic Core: The carboxylic acid directs H-6 downfield (deshielding). The hydroxyl group directs H-3 upfield (shielding).
- Thiophene Ring: Attached at the 3-position. The proton at C-2' (between Sulfur and the connection point) is unique and diagnostic.



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Figure 1: Structural connectivity and proton designation. Note that H-6 and H-2' are the critical diagnostic markers for the coupling efficiency.

Experimental Protocol: Solvent Selection & Acquisition

The choice of solvent is not trivial for hydroxy-benzoic acids.

Comparative Solvent Performance

Feature	DMSO-d6 (Recommended)	Methanol-d4 (Alternative)	Chloroform-d (Not Recommended)
-COOH Signal	Visible (~13-14 ppm, broad)	Invisible (Exchanges with solvent)	Often too broad/weak
-OH Signal	Visible (~11 ppm)	Invisible (Exchanges with solvent)	Variable
Solubility	Excellent	Good	Poor
Resolution	High (stabilizes H-bonds)	Moderate	Low (aggregation risk)

Standard Operating Procedure (SOP)

- Preparation: Dissolve 5-10 mg of the dried solid in 0.6 mL DMSO-d6.
- Additives: Do NOT add TMS; rely on the residual DMSO quintet (2.50 ppm) for referencing.
- Acquisition:
 - Scans: 16 (minimum) to 64 (for clean ¹³C satellites).
 - Relaxation Delay (D1): Set to 2.0 seconds to ensure integration accuracy of the acidic protons.
 - Pulse Angle: 30°.

Comparative Analysis: Precursor vs. Product

The most reliable way to confirm your product is to overlay the spectrum with the starting material, 5-bromosalicylic acid.

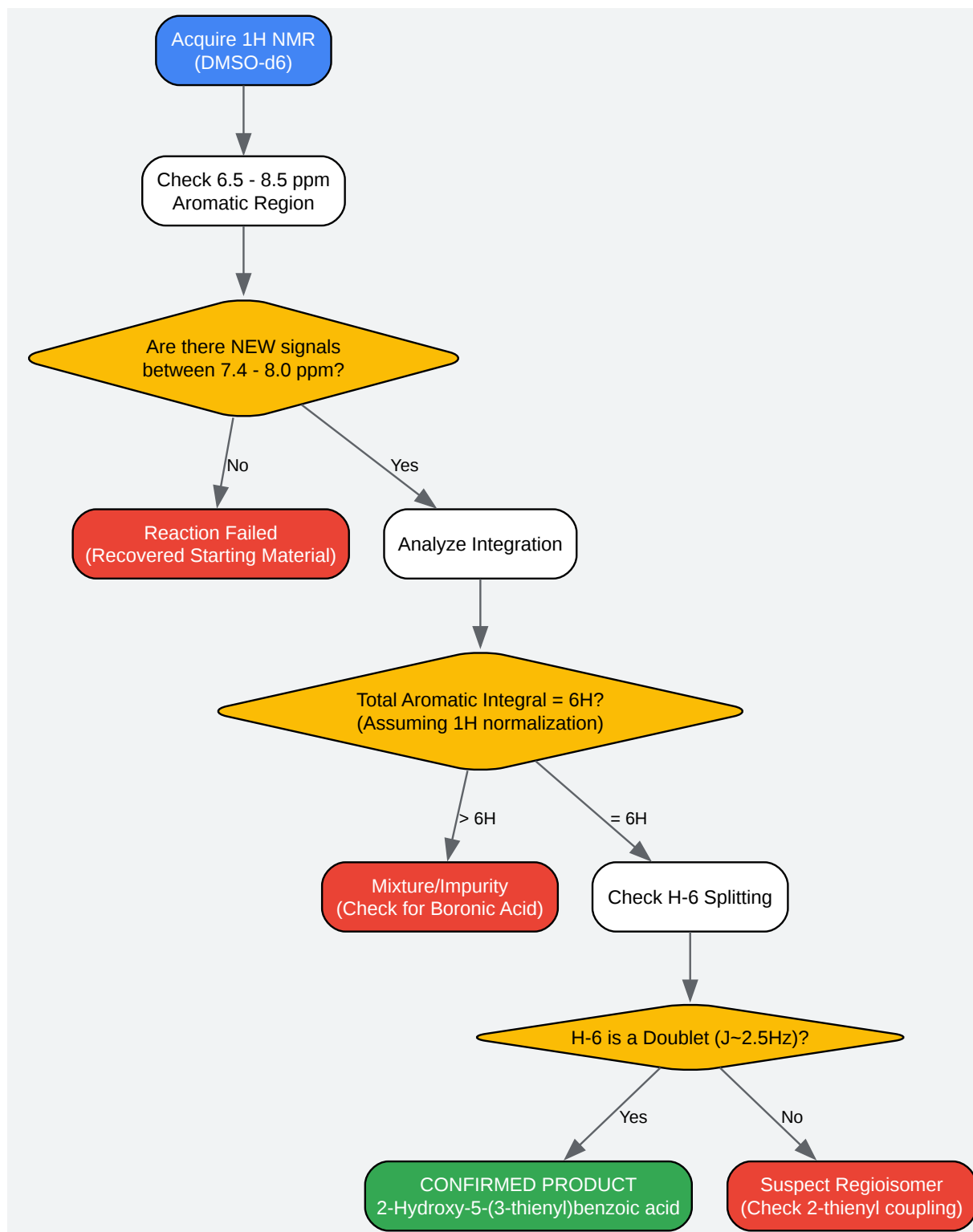
Table 1: Chemical Shift Assignments (, ppm in DMSO-d6)[2][3]

Proton	Multiplicity	Precursor (5-Br-Salicylic Acid)	Product (5-(3-Thienyl)Salicylic Acid)	Diagnostic Shift Logic
-COOH	Broad Singlet	~13.5	~13.8	Minimal change; confirms acid integrity.
-OH	Broad Singlet	~11.2	~11.4	Downfield shift due to increased conjugation.
H-6	Doublet ()	7.95	8.10	Key Indicator: Deshielded by the aromatic thienyl ring anisotropy.
H-4	Doublet of Doublets	7.65	7.85	Shifted downfield; coupling pattern remains ().
H-3	Doublet ()	6.95	7.05	Least affected; shielded by the ortho-OH group.
Thiophene H-2'	Doublet ()	Absent	7.90	New Signal: Appears as a narrow doublet/singlet near H-6.
Thiophene H-5'	Doublet of Doublets	Absent	7.65	Typical thiophene -proton.
Thiophene H-4'	Doublet of Doublets	Absent	7.52	Typical thiophene

-proton.

Validation Workflow: "Did the Reaction Work?"

Use the following logic flow to interpret your raw data.



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Figure 2: Step-by-step decision tree for validating the Suzuki coupling product.

Detailed Mechanistic Insights

The "Salicylic Effect" (Intramolecular Hydrogen Bonding)

In DMSO-d₆, the phenolic proton (2-OH) and the carboxylic acid proton (1-COOH) are often visible. You will observe a strong intramolecular hydrogen bond between the phenolic hydrogen and the carbonyl oxygen of the acid.

- Observation: This locks the conformation, making the H-3 and H-6 protons magnetically non-equivalent and distinct.
- Warning: If your sample is "wet" (contains water), these broad peaks at >11 ppm may merge or disappear due to proton exchange. Dry your DMSO over molecular sieves if these signals are critical for your publication.

Thiophene Coupling Constants

Distinguishing a 3-thienyl group (desired) from a 2-thienyl group (potential impurity if starting materials were impure) relies on

-coupling:

- 3-Thienyl (Product):
 - is small (~1.5–3.0 Hz).
 - is typical (~5.0 Hz).
 - Visual: H-2' appears almost as a singlet (finely split doublet).
- 2-Thienyl (Impurity):
 - (~3.5 Hz) and (~5.0 Hz).
 - Visual: No "singlet-like" aromatic proton; all are clearly split.

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